

# Introduction: A Profile of a Versatile Synthetic Intermediate

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## Compound of Interest

Compound Name: **1-Benzyl-2-bromobenzene**

Cat. No.: **B3021675**

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**1-Benzyl-2-bromobenzene** (CAS No: 23450-18-2), also known as 2-Bromodiphenylmethane, is an aromatic organic compound characterized by a benzene ring substituted with both a benzyl group and a bromine atom at adjacent positions.<sup>[1]</sup> This structure makes it a valuable and versatile intermediate in organic synthesis, particularly in the development of complex molecules for the pharmaceutical and materials science sectors.<sup>[2]</sup> The presence of the bromo group provides a reactive handle for a variety of transformations, most notably transition metal-catalyzed cross-coupling reactions, while the overall lipophilic nature of the molecule dictates its solubility and handling characteristics.<sup>[2][3]</sup>

This guide provides a comprehensive overview of the safety protocols, handling procedures, and essential physicochemical properties of **1-Benzyl-2-bromobenzene**. It is intended for researchers, chemists, and drug development professionals who will be handling this compound in a laboratory setting. The causality behind each recommendation is explained to foster a deeper understanding of safe laboratory practice.

## Section 1: Physicochemical and Spectroscopic Data

Understanding the fundamental properties of a chemical is the first step in safe and effective handling. The data below has been consolidated for quick reference.

| Property          | Value   | Source                                  |
|-------------------|---|---|
| CAS Number        | 23450-18-2  | <a href="#">[4]</a> <a href="#">[5]</a> |
| Molecular Formula | C <sub>13</sub> H <sub>11</sub> Br  | <a href="#">[1]</a> <a href="#">[4]</a> |
| Molecular Weight  | 247.13 g/mol  | <a href="#">[1]</a> <a href="#">[4]</a> |
| Appearance        | Pale yellow to colorless liquid   | <a href="#">[2]</a>                     |
| Boiling Point     | 311.2 ± 11.0 °C at 760 mmHg   | <a href="#">[4]</a>                     |
| Density           | 1.3 ± 0.1 g/cm <sup>3</sup>   | <a href="#">[4]</a>                     |
| Flash Point       | 140.9 ± 13.7 °C   | <a href="#">[4]</a>                     |
| Solubility        | Soluble in organic solvents like ethanol and acetone; insoluble in water. | <a href="#">[2]</a>                     |
| LogP              | 4.98  | <a href="#">[4]</a>                     |

## Section 2: Hazard Identification and Risk Assessment

**1-Benzyl-2-bromobenzene** is classified as a hazardous substance. The following GHS classifications are based on available safety data sheets for the compound.[\[6\]](#) It is imperative to understand these hazards to implement appropriate safety controls.

| GHS Classification  | Hazard Statement                        | Pictogram |
|---|---|-----------|
| Skin Corrosion/Irritation, Category 2                       | H315: Causes skin irritation.           |           |
| Serious Eye Damage/Irritation, Category 2A                  | H319: Causes serious eye irritation.    |           |
| Specific Target Organ Toxicity, Single Exposure, Category 3 | H335: May cause respiratory irritation. |           |

**Causality Insight:** The irritant nature of this compound is attributed to its reactivity and ability to interact with biological macromolecules in the skin, eyes, and respiratory tract. While not classified as corrosive, related structures like bromobenzyl bromides are known to be potent lachrymators and can cause severe burns, warranting a high degree of caution.[7][8][9] The toxicological properties have not been fully investigated, which necessitates handling it as a potentially more hazardous substance than its current classification may indicate.[6][7]

## Section 3: Safe Handling, Storage, and Engineering Controls

Adherence to strict handling and storage protocols is essential to minimize exposure and ensure laboratory safety.

### Engineering Controls

The primary line of defense is to minimize vapor and aerosol generation at the source.

- Fume Hood: All handling of **1-Benzyl-2-bromobenzene**, including weighing, transferring, and use in reactions, must be conducted inside a certified chemical fume hood with sufficient airflow.[7][10]
- Ventilation: Ensure the laboratory is well-ventilated to prevent the accumulation of vapors.[6][11]
- Safety Equipment: A safety shower and eyewash station must be readily accessible in the immediate work area.[12]

### Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected based on the specific hazards of the chemical.

- Eye and Face Protection: Wear chemical safety goggles that meet OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[7][11] For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- Skin Protection:

- Gloves: Wear nitrile or other chemically resistant gloves. It is critical to select gloves based on the manufacturer's chemical resistance data and to be mindful of breakthrough times. Double-gloving may be appropriate for larger quantities or prolonged handling.
- Lab Coat: A flame-retardant lab coat or chemical-resistant apron should be worn to protect street clothes and underlying skin.[\[13\]](#)
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below acceptable levels, or during emergency situations, a NIOSH/MSHA-approved respirator with an organic vapor cartridge is required.[\[6\]](#)[\[11\]](#)

## Handling Procedures

- Avoid all direct contact with the substance.[\[7\]](#)[\[12\]](#)
- Wash hands thoroughly with soap and water after handling and before breaks.[\[6\]](#)[\[14\]](#)
- Use only non-sparking tools, and take precautionary measures against static discharge, especially when handling larger quantities.[\[10\]](#)[\[13\]](#)
- When not in use, keep containers tightly sealed to prevent the release of vapors.[\[7\]](#)[\[13\]](#)

## Storage Requirements

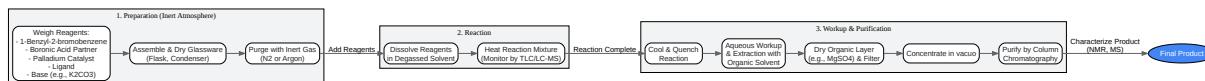
- Store in a cool, dry, and well-ventilated area, away from direct sunlight and heat sources.[\[7\]](#)[\[15\]](#)
- Keep the container tightly closed and sealed in an upright position.[\[7\]](#)[\[13\]](#)
- Incompatibilities: Store separately from strong oxidizing agents, strong bases, alcohols, amines, and reactive metals.[\[7\]](#)

## Section 4: Reactivity and Synthetic Context

The utility of **1-Benzyl-2-bromobenzene** stems from the reactivity of the C-Br bond. This bond is a prime site for forming new carbon-carbon or carbon-heteroatom bonds, which is a cornerstone of modern synthetic chemistry.

- Cross-Coupling Reactions: It is an excellent substrate for palladium-catalyzed cross-coupling reactions such as the Suzuki, Heck, and Stille reactions.[3] These reactions allow for the precise construction of complex biaryl structures, which are common motifs in pharmaceutical compounds.
- Organometallic Reagents: The compound can be converted into organometallic reagents, such as Grignard or organolithium species. This transformation reverses the polarity at the carbon atom, turning it into a potent nucleophile for forming new C-C bonds with various electrophiles.[3][16]

The following diagram illustrates a typical laboratory workflow for using **1-Benzyl-2-bromobenzene** in a Suzuki cross-coupling reaction, a common application for this class of compound.



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Caption: Workflow for a Suzuki cross-coupling reaction.

## Section 5: Emergency and First Aid Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[6][7]

- In Case of Skin Contact: Take off immediately all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[6][7]
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[6][7]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6][7]
- Spill Response: Evacuate the area. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite) and collect it into a suitable, labeled container for disposal.[13][15] Do not allow the substance to enter drains or waterways.[6][14]

## Section 6: Disposal Considerations

Chemical waste must be managed responsibly to protect the environment.

- Waste Disposal: **1-Benzyl-2-bromobenzene** and any contaminated materials must be disposed of as hazardous waste.[6] This should be done through a licensed and approved waste disposal company, in accordance with all federal, state, and local regulations.
- Contaminated Packaging: Empty containers may retain product residue and should be treated as hazardous waste. Do not reuse empty containers.[6]

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